

Comparative Potency Guide: Methoxyphenyl Guanidine Derivatives

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Compound of Interest

Compound Name: 1-(4-Bromo-2-methoxyphenyl)guanidine

Cat. No.: B8657797

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Focus: NMDA Receptor Ion Channel Blockade vs. Sigma Receptor Affinity

Executive Technical Synthesis

Methoxyphenyl guanidine derivatives represent a critical scaffold in medicinal chemistry, primarily characterized by their affinity for the PCP-site within the NMDA receptor ion channel and the Sigma-1 (

) receptor.

While early diarylguanidines like 1,3-di-o-tolylguanidine (DTG) were identified as selective Sigma ligands, structural modifications—specifically the introduction of methoxyphenyl moieties and asymmetric substitution—have shifted the pharmacological profile toward high-affinity, non-competitive NMDA receptor antagonism. This class of compounds acts as "trapping blockers," entering the open channel pore and preventing ion flux, a mechanism distinct from competitive antagonists that bind to the glutamate or glycine recognition sites.

This guide compares the potency of specific methoxyphenyl derivatives (e.g., GMOM) against clinical and experimental standards (Aptiganel, MK-801, Memantine), elucidating the Structure-

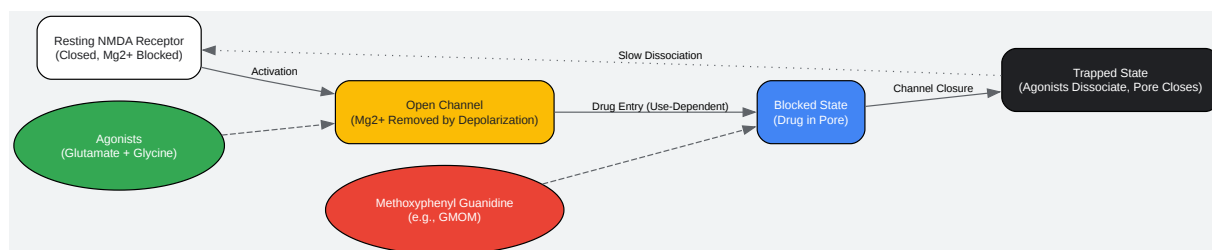
Activity Relationships (SAR) that drive NMDA selectivity over Sigma binding.

Mechanistic Pharmacodynamics: The Trapping Block

To understand the potency differences, one must first understand the binding kinetics. Methoxyphenyl guanidines bind to the phencyclidine (PCP) site located deep within the receptor pore. This interaction is use-dependent:

- Activation: The receptor must be activated by Glutamate and Glycine to open the pore.
- Access: The drug enters the open pore, displacing Mg
- Blockade: The bulky guanidine group binds, physically occluding the channel.
- Trapping: If the agonists dissociate while the drug is bound, the channel closes around the drug, trapping it inside. This leads to a slow off-rate and high apparent potency.

Diagram 1: NMDA Receptor "Trapping Block" Mechanism



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Caption: Kinetic pathway of non-competitive NMDA receptor inhibition by guanidine derivatives. The "Trapped State" correlates with high potency and long duration of action.

Comparative Potency Analysis

The following table synthesizes experimental inhibition constants (

) and IC

values. The data highlights the selectivity shift achieved by modifying the symmetric diarylguanidine scaffold (DTG) into asymmetric methoxyphenyl derivatives (GMOM, Aptiganel).

Table 1: Potency and Selectivity Profile of Guanidine Derivatives vs. Standards

Compound	Class	NMDA Potency (/ IC)	Sigma Potency ()	Selectivity (NMDA vs.)	Pharmacological Note
GMOM	Methoxyphenyl Guanidine	5.2 – 21.7 nM ()	> 1,000 nM	High (>70x)	Asymmetric; high affinity for open channel; slow dissociation kinetics.
Aptiganel (Cerestat)	Diarylguanidine	36 nM (IC)	2,540 nM	High	Neuroprotective agent; failed in Phase III due to psychomimetic side effects.
MK-801 (Dizocilpine)	Dibenzocycloheptenimine	1 – 3 nM ()	> 10,000 nM	Very High	The "Gold Standard" for potency; used as the radioligand in competition assays.
Memantine	Adamantane Amine	500 – 1,000 nM ()	Low Affinity	Moderate	Clinically approved; lower affinity allows physiological function (less toxicity).
DTG	Symmetric Di-o-	> 1,000 nM	10 – 30 nM	Low (Sigma Selective)	The parent scaffold;

tolylguanidine

primarily a
Sigma-
1/Sigma-2
ligand with
weak NMDA
activity.

Structure-Activity Relationship (SAR) Insights

- **Symmetry Breaking:** Symmetric guanidines (like DTG) favor Sigma receptors. Asymmetric substitution (e.g., one naphthyl or chloro-substituted ring and one methoxyphenyl ring) drastically improves NMDA selectivity [1, 5].
- **Methoxy Position:** Substituents at the ortho or meta positions of the phenyl ring enhance NMDA affinity compared to para substitutions.[1] The methoxy group provides steric bulk and electron-donating properties that optimize fit within the hydrophobic pocket of the PCP site [1].
- **N-Methylation:** Adding a methyl group to the guanidine nitrogen (as seen in Aptiganel and GMOM) often retains NMDA affinity while significantly reducing Sigma receptor binding, acting as a "selectivity filter" [1].

Experimental Protocol: [³H]MK-801 Competition Binding Assay

To objectively measure the potency of a novel methoxyphenyl guanidine derivative, the [³H]MK-801 Radioligand Competition Assay is the industry standard. This protocol measures the ability of the test compound to displace the high-affinity ligand MK-801 from the PCP site.

Protocol Design & Rationale[2][3][4]

- **Ligand:** [³H]MK-801 (Specific Activity: 15–30 Ci/mmol).
- **Tissue Source:** Rat forebrain membranes (rich in NMDA receptors).[2][3]
- **Condition:** "Activated" state.[4] Because these are open-channel blockers, the assay buffer must contain Glutamate and Glycine to open the channels, allowing the radioligand and test

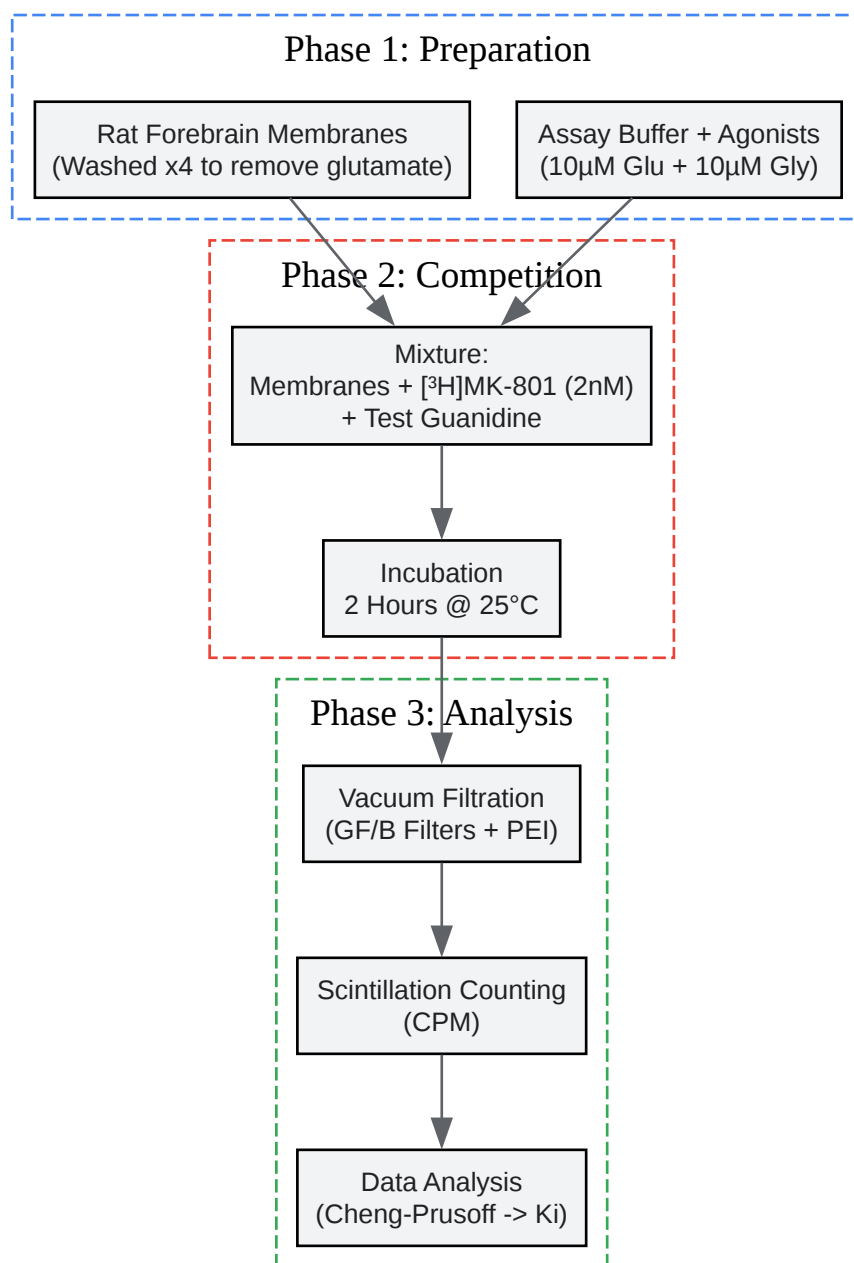
drug to access the binding site.

Step-by-Step Methodology

- Membrane Preparation:
 - Homogenize rat forebrain in 0.32 M sucrose. Centrifuge (1,000 x g, 10 min) to remove debris.
 - Centrifuge supernatant (20,000 x g, 20 min) to pellet membranes.
 - Critical Step: Wash pellets 3–4 times with 5 mM Tris-HCl (pH 7.4) containing EDTA to remove endogenous glutamate/glycine. This ensures the "baseline" state is closed.
- Assay Setup (96-well plate):
 - Buffer: 5 mM Tris-HCl (pH 7.4).
 - Agonists (Required): Add 10 μ M L-Glutamate and 10 μ M Glycine to all wells.
 - Radioligand: Add [3 H]MK-801 to a final concentration of 2 nM (approx.).
 - Test Compound: Add methoxyphenyl guanidine derivative (e.g., GMOM) in serial dilutions (M to M).
 - Non-Specific Binding (NSB): Define using 10 μ M (+)MK-801 or 100 μ M PCP.
- Incubation:
 - Incubate at 25°C for 2 hours. (Equilibrium is slow due to the "trapping" nature of these ligands).
- Termination:

- Rapid vacuum filtration through GF/B glass fiber filters (pre-soaked in 0.05% Polyethyleneimine to reduce non-specific binding).
- Wash filters 3x with ice-cold buffer.
- Quantification:
 - Add liquid scintillation cocktail. Count radioactivity (CPM).
 - Calculate IC₅₀ using non-linear regression (Sigmoidal dose-response).
 - Convert to IC₅₀ using the Cheng-Prusoff equation:

Diagram 2: Radioligand Competition Workflow



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Caption: Workflow for [³H]MK-801 competition binding. Agonists (Glu/Gly) are essential to open the channel for ligand access.

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